

# physical and chemical properties of ammonium molybdate tetrahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammonium molybdate

Cat. No.: B1670391

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Molybdate** Tetrahydrate

## Introduction

**Ammonium molybdate** tetrahydrate, systematically known as ammonium heptamolybdate tetrahydrate, is an inorganic compound with the chemical formula  $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$ . [1][2][3] It is a white crystalline solid that serves as a crucial source of molybdenum in various applications. [1][4][5][6][7] This compound is widely utilized as an analytical reagent for the determination of phosphates, silicates, and arsenates, in the production of molybdenum metal and ceramics, and as a catalyst in the petrochemical industry. [4][6][7][8][9][10] Its utility also extends to agriculture as a fertilizer additive and in cryo-negative staining for visualizing particles in biochemistry. [4][6][7][10][11] This technical guide provides a comprehensive overview of its physical and chemical properties, supported by experimental methodologies and visual representations of its chemical behavior.

## Physical Properties

**Ammonium molybdate** tetrahydrate presents as a colorless to white or slightly yellowish-green crystalline solid. [1][5][12][13] It is odorless and its aqueous solution is weakly acidic. [1][14] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Ammonium Molybdate** Tetrahydrate

Property	Value
Molecular Formula	$(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>
Molecular Weight	1235.86 g/mol <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[15]</a>
Appearance	White to light green, crystalline solid <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[12]</a>
Density	2.498 g/cm <sup>3</sup> at 20-25 °C <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[15]</a>
Melting Point	Decomposes, starts losing water of crystallization at ~90 °C <a href="#">[12]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Boiling Point	Decomposes at 190 °C <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[14]</a>
Bulk Density	~800 kg/m <sup>3</sup> <a href="#">[2]</a> <a href="#">[15]</a>
pH	5.0 - 5.5 (50 g/L in H <sub>2</sub> O at 20 °C) <a href="#">[1]</a> <a href="#">[15]</a> <a href="#">[16]</a>

## Chemical Properties

The chemical behavior of **ammonium molybdate** tetrahydrate is characterized by its solubility, stability, and thermal decomposition pathway.

## Solubility

**Ammonium molybdate** tetrahydrate is soluble in water, with a reported solubility of 400 g/L at 20 °C.[\[8\]](#)[\[11\]](#)[\[15\]](#) It is insoluble in alcohol and acetone.[\[4\]](#)[\[8\]](#)[\[14\]](#) The dissolution in water can lead to the formation of various polyoxomolybdate species, with the distribution being dependent on pH and concentration.[\[17\]](#) To enhance solubility, the addition of about 10% ammonia to the aqueous solution can be beneficial, as the loss of ammonia from the solution can lead to the formation of less soluble molybdic acid.[\[17\]](#)

Table 2: Solubility Data

Solvent	Solubility
Water	400 g/L (at 20 °C)[8][11][15]
Alcohol	Insoluble[4][8][11]
Acetone	Insoluble[14]
Acids	Soluble[4][14]
Bases	Soluble[14]

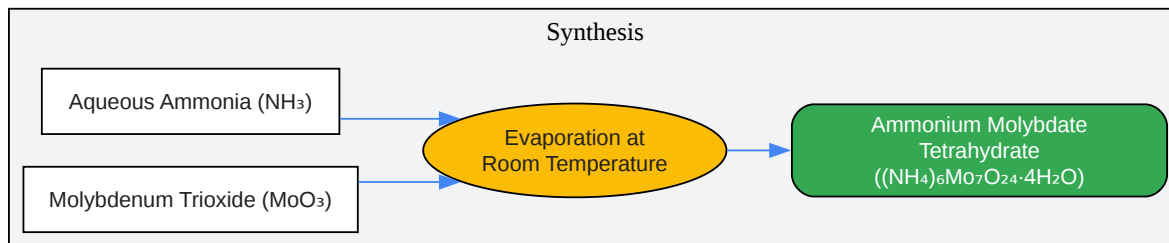
## Stability and Reactivity

**Ammonium molybdate** tetrahydrate is a stable compound under normal conditions.[2][4][8] However, it is incompatible with strong acids and strong oxidizing agents.[4][8] In air, it is prone to weathering, which can lead to the loss of crystal water and some ammonia.[14] Acidic solutions of **ammonium molybdate** react to form molybdic acid and an ammonium salt.[18][19]

## Thermal Decomposition

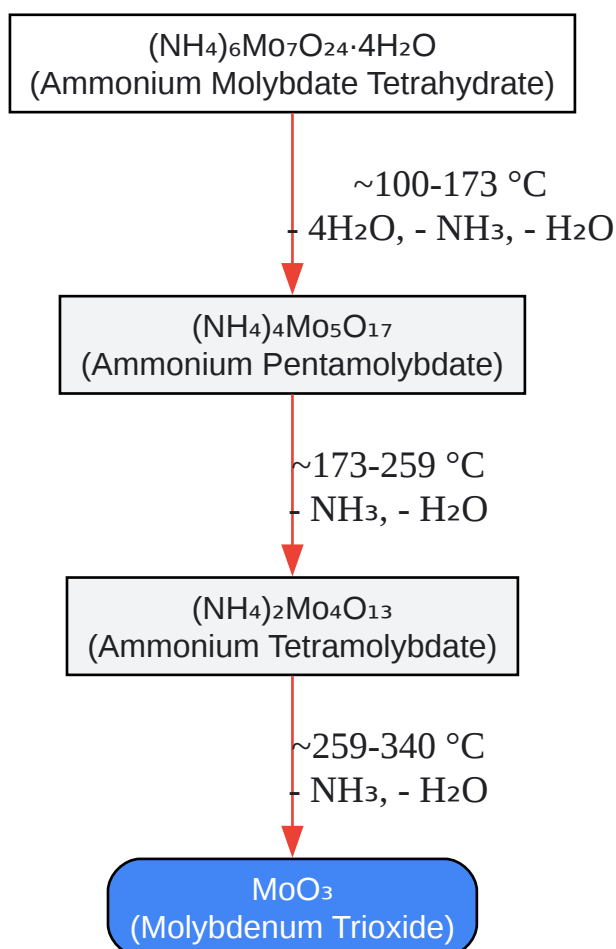
The thermal decomposition of **ammonium molybdate** tetrahydrate is a multi-step process that ultimately yields molybdenum trioxide ( $\text{MoO}_3$ ).[3][14][20] The decomposition begins with the loss of water of crystallization at around 90-100 °C.[14] This is followed by a series of steps involving the release of both ammonia and water, leading to the formation of various **ammonium molybdate** intermediates before the final product is obtained at temperatures above 340 °C.[3][14][21] The exact intermediate phases and decomposition temperatures can be influenced by the heating rate and the surrounding atmosphere (e.g., air, inert gas).[20][22]

The stepwise decomposition has been reported to proceed through intermediates such as ammonium octamolybdate ( $(\text{NH}_4)_4\text{Mo}_8\text{O}_{26}$ ) and other polymolybdates.[3][20]



[Click to download full resolution via product page](#)

Caption: Synthesis of **Ammonium Molybdate** Tetrahydrate.



[Click to download full resolution via product page](#)

Caption: Thermal Decomposition Pathway of **Ammonium Molybdate** Tetrahydrate.

## Experimental Protocols

The characterization of **ammonium molybdate** tetrahydrate involves various analytical techniques to determine its physical and chemical properties.

### Thermogravimetric Analysis-Differential Scanning Calorimetry (TGA-DSC)

This method is employed to study the thermal decomposition of the compound.

- **Objective:** To determine the temperature ranges of decomposition and the associated mass loss and thermal effects (endothermic or exothermic).
- **Methodology:** A small, precisely weighed sample of **ammonium molybdate** tetrahydrate is placed in a crucible within the TGA-DSC instrument. The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 30-600 °C) under a controlled atmosphere (e.g., air or nitrogen).<sup>[14]</sup> The instrument continuously records the sample's weight and the heat flow to or from the sample as a function of temperature. The resulting thermogram (TG curve) shows the mass loss at each decomposition step, while the DSC curve indicates the thermal nature of these transitions.

### X-ray Diffraction (XRD)

XRD is used to identify the crystalline phases of the material and its decomposition products.

- **Objective:** To determine the crystal structure of the initial compound and identify the intermediate and final products of thermal decomposition.
- **Methodology:** A powdered sample of the material is exposed to a monochromatic X-ray beam. The X-rays are diffracted by the crystalline lattice of the sample at specific angles. A detector measures the intensity of the diffracted X-rays as a function of the diffraction angle ( $2\theta$ ). The resulting diffraction pattern is a fingerprint of the crystalline material and can be compared to standard diffraction databases (e.g., JCPDS) for phase identification. In-situ XRD involves performing the analysis while the sample is being heated to observe phase transformations in real-time.<sup>[20]</sup>

### Solubility Determination

The solubility of **ammonium molybdate** tetrahydrate in water can be determined using the isothermal equilibrium method.

- Objective: To quantify the maximum amount of the compound that can dissolve in a given amount of solvent at a specific temperature.
- Methodology: An excess amount of **ammonium molybdate** tetrahydrate is added to a known volume of deionized water in a sealed container. The mixture is agitated (e.g., using a magnetic stirrer) in a constant temperature bath (e.g., at 20 °C) for a sufficient period to ensure that equilibrium is reached. After settling, an aliquot of the supernatant saturated solution is carefully withdrawn, filtered, and its concentration is determined by a suitable analytical method. This could involve gravimetric analysis (evaporating the solvent and weighing the residue) or a spectroscopic technique.

## Conclusion

**Ammonium molybdate** tetrahydrate is a compound of significant industrial and scientific importance. Its well-defined physical properties and predictable chemical behavior, particularly its solubility and thermal decomposition, are fundamental to its diverse applications. The experimental protocols outlined provide a basis for the quality control and further research of this versatile material, ensuring its effective use in scientific and industrial settings.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. thermofishersci.in [thermofishersci.in]
2. lobachemie.com [lobachemie.com]
3. mdpi.com [mdpi.com]
4. Ammonium molybdate tetrahydrate | 12054-85-2 [chemicalbook.com]
5. Ammonium molybdate anhydrous | H32Mo7N6O28-42 | CID 485454 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Page loading... [wap.guidechem.com]
- 7. Cas 12054-85-2, Ammonium molybdate tetrahydrate | lookchem [lookchem.com]
- 8. chembk.com [chembk.com]
- 9. Ammonium Molybdate Physical and Chemical Properties - Molybdenum Manufacturer and Supplier-Chinatungsten Online [molybdenum.com.cn]
- 10. chemimpex.com [chemimpex.com]
- 11. You are being redirected... [bio-world.com]
- 12. prochemonline.com [prochemonline.com]
- 13. laballey.com [laballey.com]
- 14. Ammonium molybdate tetrahydrate: introduce and the process of the pyrolytic decomposition\_Chemicalbook [chemicalbook.com]
- 15. 七钼酸铵四水合物 (ammonium molybdate) cryst. extra pure | Sigma-Aldrich [sigmaaldrich.com]
- 16. americanelements.com [americanelements.com]
- 17. researchgate.net [researchgate.net]
- 18. AMMONIUM MOLYBDATE - Ataman Kimya [atamanchemicals.com]
- 19. Ammonium heptamolybdate - Wikipedia [en.wikipedia.org]
- 20. pure.mpg.de [pure.mpg.de]
- 21. researchgate.net [researchgate.net]
- 22. files01.core.ac.uk [files01.core.ac.uk]
- To cite this document: BenchChem. [physical and chemical properties of ammonium molybdate tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670391#physical-and-chemical-properties-of-ammonium-molybdate-tetrahydrate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)